

# Carbon Monosulfide: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbon monosulfide

Cat. No.: B1196269

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **carbon monosulfide** (CS), a reactive diatomic molecule with significant implications in various chemical research fields. This document details its fundamental identifiers, experimental protocols for its generation and characterization, and its key reactive properties, presenting all quantitative data in structured tables and visualizing complex processes with detailed diagrams.

## Core Identifiers and Properties of Carbon Monosulfide

**Carbon monosulfide**, the sulfur analog of carbon monoxide, is a transient species that has been observed in the gas phase in both laboratory settings and the interstellar medium.<sup>[1]</sup> Due to its high reactivity and propensity to polymerize, it is not stable as a solid or liquid under standard conditions.<sup>[1]</sup>

Identifier Type	Value
CAS Number	2944-05-0
Molecular Formula	CS
Molecular Weight	44.077 g/mol
IUPAC Name	sulfanylidencarbon
InChI	InChI=1S/CS/c1-2
InChIKey	DXHPZXWIPWDXHJ-UHFFFAOYSA-N
Canonical SMILES	C#S
PubChem CID	108054

## Experimental Protocols

The generation and study of **carbon monosulfide** require specialized experimental techniques due to its inherent instability. The following sections provide detailed methodologies for its synthesis, purification, and characterization.

### Synthesis of Carbon Monosulfide via Silent Electric Discharge of Carbon Disulfide

A common and effective method for producing gaseous **carbon monosulfide** is through the decomposition of carbon disulfide (CS<sub>2</sub>) in a silent electric discharge.

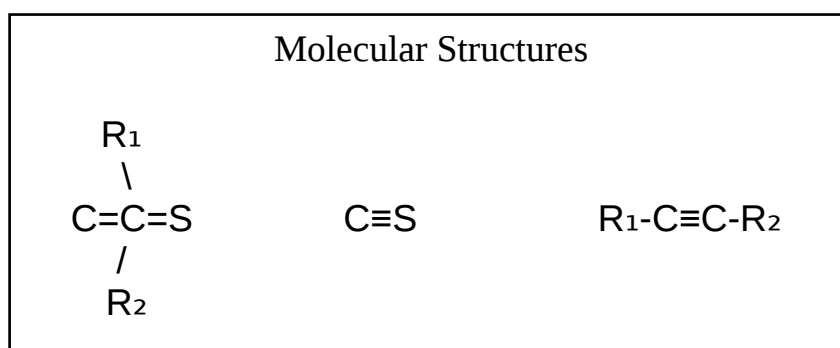
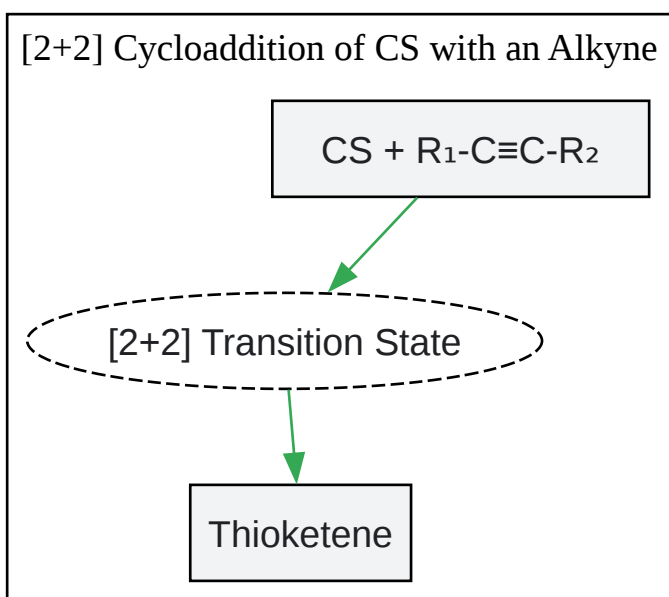
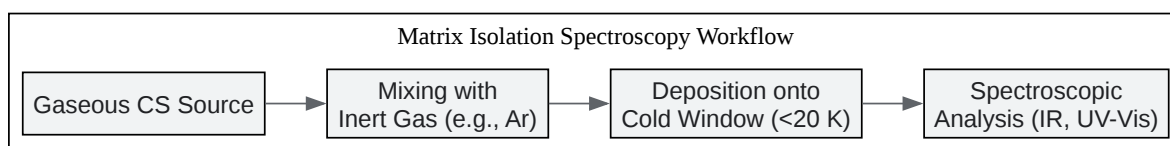
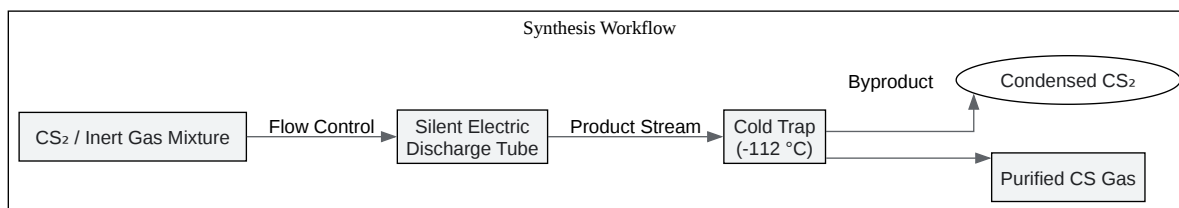
Materials and Equipment:

- Carbon disulfide (CS<sub>2</sub>), high purity
- Inert gas (e.g., Argon, Helium)
- Glass vacuum line system
- High-voltage AC power supply (e.g., Tesla coil)
- Discharge tube with concentric electrodes

- Cold traps (liquid nitrogen)
- Pressure gauge (e.g., McLeod or Pirani gauge)
- Flow meters

#### Procedure:

- **System Preparation:** Assemble the vacuum line system, ensuring all connections are vacuum-tight. The system should include an inlet for the CS<sub>2</sub>/inert gas mixture, the discharge tube, and a series of cold traps. Evacuate the entire system to a low pressure (typically < 10<sup>-3</sup> torr).
- **Reactant Mixture Preparation:** Prepare a gaseous mixture of carbon disulfide and an inert gas. The concentration of CS<sub>2</sub> is typically kept low (e.g., 1-5%) to control the reaction rate and prevent excessive polymerization.
- **Initiation of Discharge:** Introduce the gas mixture into the discharge tube at a controlled flow rate. Apply a high-voltage AC potential across the electrodes to initiate a silent electric discharge. The discharge appears as a characteristic glow within the tube.
- **Reaction:** The electric discharge provides the energy to dissociate carbon disulfide into **carbon monosulfide** and a sulfur radical:  $\text{CS}_2 \rightarrow \text{CS} + \text{S}$
- **Product Trapping and Purification:** The gas stream exiting the discharge tube, containing unreacted CS<sub>2</sub>, CS, sulfur, and other minor byproducts, is passed through a series of cold traps. A trap cooled with a slush bath (e.g., -112 °C) can be used to condense and remove most of the unreacted CS<sub>2</sub>, allowing for the collection of a gas stream enriched in **carbon monosulfide**.<sup>[1]</sup> Elemental sulfur will deposit on the walls of the tubing downstream of the discharge.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Carbon monosulfide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Carbon Monosulfide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196269#carbon-monosulfide-cas-number-and-identifiers]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)